

# Technical Support Center: Overcoming Co-elution of PCB 138 in GC Analysis

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2,2',3,4,4',5'-Hexachlorobiphenyl

CAS No.: 35065-28-2

Cat. No.: B1215911

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming the challenges associated with the co-elution of Polychlorinated Biphenyl (PCB) congener 138 during Gas Chromatography (GC) analysis.

## Frequently Asked Questions (FAQs)

Q1: What is PCB 138 and why is its accurate analysis crucial?

A1: PCB 138, chemically known as **2,2',3,4,4',5'-Hexachlorobiphenyl**, is one of the 209 PCB congeners. Polychlorinated biphenyls (PCBs) are a class of persistent organic pollutants that have been widely used in various industrial applications. Due to their chemical stability and resistance to degradation, they are widespread in the environment and bioaccumulate in the food chain. Accurate quantification of specific congeners like PCB 138 is essential for environmental monitoring, food safety assessment, and human health risk assessment.

Q2: Which other PCB congeners commonly co-elute with PCB 138?

A2: The co-elution of PCB congeners is a well-known challenge in GC analysis. While specific co-eluting congeners can vary depending on the GC column and analytical conditions, some congeners that have been reported to potentially co-elute with PCB 138 include PCB 163 and PCB 158. The complexity of PCB mixtures in environmental and biological samples often leads to the overlapping of chromatographic peaks.

Q3: What are the primary reasons for the co-elution of PCB 138?

A3: Co-elution in gas chromatography occurs when two or more compounds travel through the column at nearly the same rate and therefore exit the column at the same time, resulting in a single, unresolved chromatographic peak.[1][2] The primary reasons for PCB co-elution include:

- **Similar Physicochemical Properties:** PCBs are structurally similar, differing only in the number and position of chlorine atoms on the biphenyl rings. Congeners with similar volatility and polarity are prone to co-elute.[3]
- **Insufficient Column Resolution:** The GC column's stationary phase may not have the necessary selectivity to differentiate between closely related congeners.[4]
- **Suboptimal Analytical Conditions:** Factors such as the temperature program, carrier gas flow rate, and injection technique can significantly impact the separation efficiency.[5]

Q4: How does co-elution of PCB 138 affect analytical results?

A4: Co-elution can lead to significant errors in the identification and quantification of PCB 138. [1] An unresolved peak containing PCB 138 and one or more other congeners will result in an overestimation of the concentration of PCB 138. This can lead to inaccurate risk assessments and potentially incorrect regulatory decisions.

Q5: What are the main strategies to address the co-elution of PCB 138?

A5: The main strategies to overcome the co-elution of PCB 138 involve enhancing the chromatographic separation or employing more selective detection techniques. Key approaches include:

- Chromatographic Method Optimization: Adjusting the GC temperature program and carrier gas flow rate can improve resolution.[5][6]
- Selection of an Appropriate GC Column: Using a GC column with a different stationary phase chemistry can alter the elution order and resolve co-eluting congeners.[3][4]
- Dual-Column Confirmation: Employing a second GC column with a different polarity provides an independent confirmation of the analyte's identity.[7][8]
- Advanced Detection Techniques: Utilizing Gas Chromatography-Mass Spectrometry (GC-MS) or tandem Mass Spectrometry (GC-MS/MS) offers higher selectivity, allowing for the differentiation of co-eluting compounds based on their mass-to-charge ratios.[9][10]
- Sample Preparation and Cleanup: Effective sample cleanup can remove interfering compounds from the matrix, which might otherwise contribute to co-elution.[11]

## Troubleshooting Guides

Issue 1: Poor chromatographic resolution between PCB 138 and an interfering peak.

This is a common issue where the GC column and current analytical method are not sufficient to separate PCB 138 from a co-eluting congener or matrix interference.

Solutions:

- Optimize the GC Temperature Program: A slower temperature ramp rate can often improve the separation of closely eluting compounds.[5] Experiment with different ramp rates and hold times, particularly around the elution temperature of PCB 138.
- Adjust the Carrier Gas Flow Rate: The carrier gas flow rate affects the efficiency of the separation. While it may seem counterintuitive, sometimes increasing the linear velocity through the column can lead to narrower peaks and better resolution.[6]
- Select a Different GC Column: The choice of the stationary phase is the most critical factor for selectivity.[4] If you are using a non-polar column (e.g., 5% diphenyl / 95% dimethylpolysiloxane), consider a column with a different polarity. For PCB analysis, columns

with high thermal stability are recommended to allow for baking out the column at high temperatures to prevent carryover.[8]

Table 1: Comparison of Common GC Columns for PCB Analysis

Stationary Phase Type	Example Phase	Selectivity Characteristics	Recommended Use
Non-Polar	5% Diphenyl / 95% Dimethylpolysiloxane	Separates primarily based on boiling point. [3]	General purpose PCB analysis, often used as a primary column.
Mid-Polar	50% Diphenyl / 50% Dimethylpolysiloxane	Offers different selectivity based on dipole-dipole interactions.	Confirmation column, resolving specific co-elutions.
Polar	Cyanopropylphenyl Polysiloxane	Stronger interactions with polarizable compounds.	Can provide unique elution orders for certain congeners.

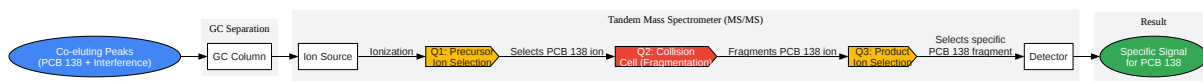
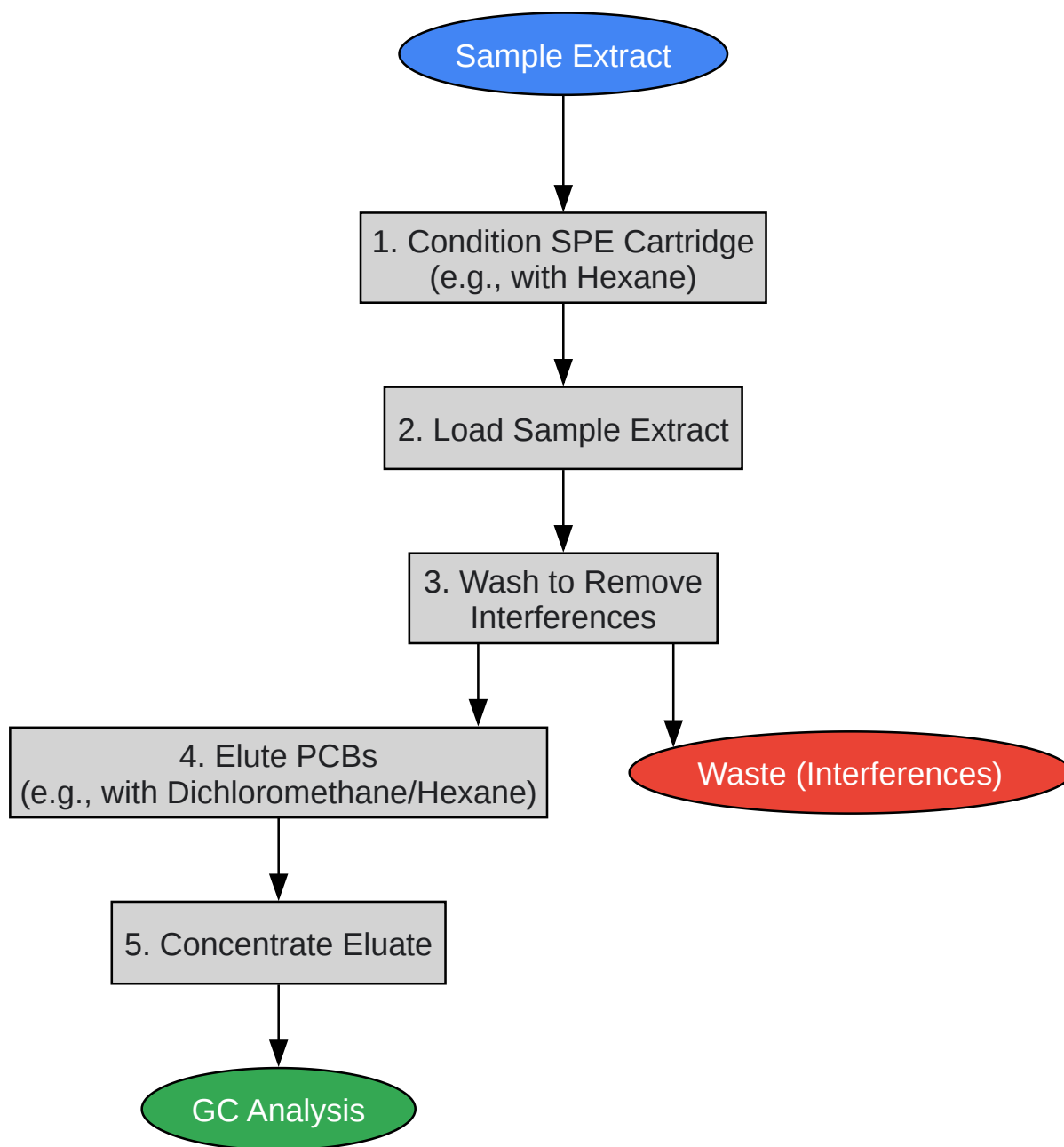
- Experimental Protocol: Optimizing GC Temperature Program
  - Initial Analysis: Run your standard method and note the retention time of the unresolved PCB 138 peak.
  - Slower Ramp Rate: Decrease the temperature ramp rate in the segment of the program where PCB 138 elutes by 1-2 °C/min.
  - Isothermal Hold: Introduce a short isothermal hold (e.g., 1-2 minutes) at a temperature just below the elution temperature of the co-eluting pair.[6]
  - Evaluate Resolution: Analyze the chromatogram for improved separation between the peaks of interest.

Issue 2: My GC-MS analysis indicates a co-elution with PCB 138, but I cannot achieve baseline separation.

When mass spectrometry confirms the presence of multiple compounds in a single chromatographic peak, a secondary method of confirmation is necessary to ensure accurate identification and quantification.

Solution:

- Implement a Dual-Column GC System: A dual-column setup, also known as a confirmational analysis, involves splitting the sample injection onto two parallel columns of different polarity. [7][8] If a peak is identified as PCB 138 on both columns based on its retention time, the confidence in its identification is significantly increased.
- Experimental Protocol: Dual-Column Confirmation Setup
  - Column Selection: Choose two columns with different stationary phases (e.g., a non-polar primary column and a mid-polar confirmation column).
  - Installation: Install both columns in the same GC oven. Use a "Y" press-tight connector to split the flow from a single injector to both columns.
  - Detector Connection: Connect the outlet of each column to a separate detector (e.g., two Electron Capture Detectors - ECDs) or to the same mass spectrometer if the system allows for rapid switching.
  - Method Development: Develop a temperature program that provides good chromatography on both columns. The retention times for PCB 138 will be different on each column.
  - Analysis: Inject your sample and compare the chromatograms from both columns. Confirm the presence of PCB 138 by matching the retention times on both columns with those of a known standard.



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- To cite this document: BenchChem. [Technical Support Center: Overcoming Co-elution of PCB 138 in GC Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1215911/docs#technical-support-center-overcoming-co-elution-of-pcb-138-in-gc-analysis>]

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